

# Technical Support Center: Lente Insulin in Veterinary Research

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## Compound of Interest

Compound Name: *Lente*

Cat. No.: *B1263539*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Lente** insulin (porcine insulin zinc suspension) in veterinary models, particularly canines and felines.

## Frequently Asked Questions (FAQs)

Q1: What is **Lente** insulin and what is its mechanism of action in canines and felines?

A1: **Lente** insulin, commercially known as Vetsulin® or Caninsulin®, is an intermediate-acting insulin derived from porcine sources.[1] Its structure is identical to canine insulin, minimizing the risk of anti-insulin antibody development in dogs.[2] The formulation is a sterile aqueous suspension containing 40 IU/mL of purified porcine insulin, consisting of two forms of zinc insulin complexes: 35% amorphous and 65% crystalline.[2][3] This combination provides a biphasic action: the amorphous fraction has a rapid onset, while the crystalline fraction offers a slower, more prolonged release, resulting in an intermediate duration of action.[2]

Q2: What are the most common side effects observed with **Lente** insulin in veterinary research subjects?

A2: The most frequently encountered side effects are related to blood glucose regulation and local reactions at the injection site. These include:

- Hypoglycemia (Low Blood Sugar): This is the most common and serious side effect.[4][5]

- **Hyperglycemia (High Blood Sugar):** This can occur due to several factors, including an insufficient insulin dose, a short duration of insulin action, or the Somogyi effect.[6][7]
- **Injection Site Reactions:** Repeated injections at the same location can cause skin thickening, lumps, or irritation, which may affect insulin absorption.[3][6]
- **Allergic Reactions:** While rare, systemic allergic reactions to the porcine insulin or other components of the suspension can occur.[5][8]

Q3: How long does **Lente** insulin typically last in dogs and cats?

A3: The duration of action for **Lente** insulin can vary between species and individual animals.

- In dogs, the duration of activity generally ranges from 14 to 24 hours.[2] However, for many dogs, the duration is less than 12 hours, often necessitating twice-daily administration for effective glycemic control.[9][10]
- In cats, the duration of activity is typically shorter, varying between 8 and 12 hours.[2] Consequently, twice-daily administration is the standard recommendation for felines.[11]

## Troubleshooting Guides

### Issue 1: Subject is exhibiting signs of hypoglycemia.

- **Symptoms:** Weakness, lethargy, stumbling, behavioral changes, muscle twitching, disorientation, seizures, and coma.[4][6]
- **Potential Causes:**
  - The insulin dose is too high.[5]
  - The subject did not eat its full meal or vomited after eating.[11]
  - Unexpected strenuous exercise.[11]
  - Inaccurate dosing due to improper mixing of the insulin suspension.
- **Immediate Action Plan:**

- If the subject is conscious and able to swallow, administer an oral glucose source immediately (e.g., corn syrup, honey) at a dose of 1 gram per kg of body weight.[\[11\]](#) This can be rubbed on the gums for rapid absorption.[\[5\]](#)
- Measure blood glucose to confirm hypoglycemia.
- Once the acute signs have resolved and the animal is alert, provide a small meal.[\[11\]](#)
- Withhold the next scheduled insulin dose and contact the study veterinarian for dose adjustment. The dose may need to be reduced by 10-50%.[\[11\]](#)
- Long-term Prevention:
  - Re-evaluate the insulin dosage by performing a blood glucose curve.
  - Ensure consistent feeding schedules and meal composition.
  - Standardize exercise levels.

## Issue 2: Subject's blood glucose remains high (Hyperglycemia).

- Symptoms: Persistent excessive thirst (polydipsia), frequent urination (polyuria), and increased appetite (polyphagia).[\[6\]](#)
- Potential Causes:
  - Insufficient Insulin Dose: The current dose is not adequate to lower blood glucose effectively.
  - Short Duration of Action: The insulin's effect wears off before the next scheduled dose, leading to a period of uncontrolled hyperglycemia.[\[9\]](#)
  - Somogyi Effect (Rebound Hyperglycemia): An excessive insulin dose causes a sharp drop in blood glucose, which triggers a counter-regulatory hormone release (e.g., glucagon, epinephrine), leading to a subsequent spike in blood glucose.[\[12\]](#)[\[13\]](#) This can be mistaken for an insufficient insulin dose.

- Impaired Insulin Absorption: Due to injection site reactions or poor injection technique.[3]
- Insulin Resistance: Concurrent illness, obesity, or certain medications can decrease the body's sensitivity to insulin.
- Troubleshooting Workflow:
  - Perform a full blood glucose curve to differentiate between insufficient dose, short duration of action, and the Somogyi effect.
  - If the blood glucose nadir (lowest point) is above the target range (e.g., >150 mg/dL), the insulin dose may need to be cautiously increased.[7]
  - If the blood glucose drops to a low or hypoglycemic level (<80 mg/dL) and then sharply rises to a very high level, the Somogyi effect is likely. In this case, the insulin dose should be decreased.
  - If blood glucose is controlled for a period but rises above the target range well before the next dose is due, the duration of action is too short. Consider splitting the dose and administering it twice daily if not already doing so.[7]
  - Evaluate injection sites and ensure proper rotation to prevent localized reactions.[3]

### Issue 3: Lumps or thickening of the skin at injection sites.

- Cause: Repeated administration of insulin in the same location can lead to localized inflammation, scarring, or fat deposits (lipodystrophy), which can interfere with insulin absorption.[3][8]
- Prevention and Management:
  - Rotate injection sites for every administration.[3] Recommended areas include the dorsolateral trunk, avoiding the dorsal midline.
  - Maintain a log or diagram of injection sites to ensure proper rotation.

- Avoid injecting into any areas that are already thickened, irritated, or scarred.[3] If a reaction is severe or worsens, consult the study veterinarian.[6]

## Data Presentation: Incidence of Hypoglycemia

The following table summarizes reported quantitative data on the incidence of hypoglycemia with **Lente** insulin from various studies.

Species	Study Population	Incidence of Hypoglycemia	Notes
Feline	46 diabetic cats in a prospective, multicentre study	19.6% (9/46) showed clinical signs of hypoglycemia during the stabilization phase.	Clinical signs were significantly associated with a dose of $\geq 3$ units or $\geq 0.5$ IU/kg twice daily. [14]
Feline	Same study as above	6% of blood glucose curves showed biochemical hypoglycemia.	Biochemical hypoglycemia was significantly associated with a dose of $\geq 0.75$ IU/kg twice daily.[14]
Canine	53 diabetic dogs	38.6% of dogs experienced clinical hypoglycemic events.	This study noted a high starting insulin dose ( $>1$ U/kg every 24 hours) as a possible reason for the high incidence.
Canine	15 newly diagnosed diabetic dogs in a comparative study	3.5% (3/86) of total blood glucose curves showed blood glucose $<4.4$ mmol/L.	No symptomatic hypoglycemia was recorded in the Lente insulin group.

## Experimental Protocols

## Protocol: Blood Glucose Curve (BGC) for Monitoring Insulin Efficacy

A blood glucose curve is essential for evaluating an individual's response to a specific insulin dose and duration of action.[8]

### 1. Preparation and Acclimation:

- Ensure the animal is acclimated to the environment to minimize stress-induced hyperglycemia, which is particularly common in cats.[13] Performing the curve in the animal's home environment is often preferred.[15]
- Maintain the subject's normal feeding and exercise schedule. Any changes can alter the curve results.[6]

### 2. Materials:

- Veterinary-calibrated glucometer.[15]
- Appropriate glucose test strips.
- Lancets (25-28 gauge) or hypodermic needles.
- Cotton balls or gauze.
- Data recording sheet or notebook.

### 3. Step-by-Step Procedure:

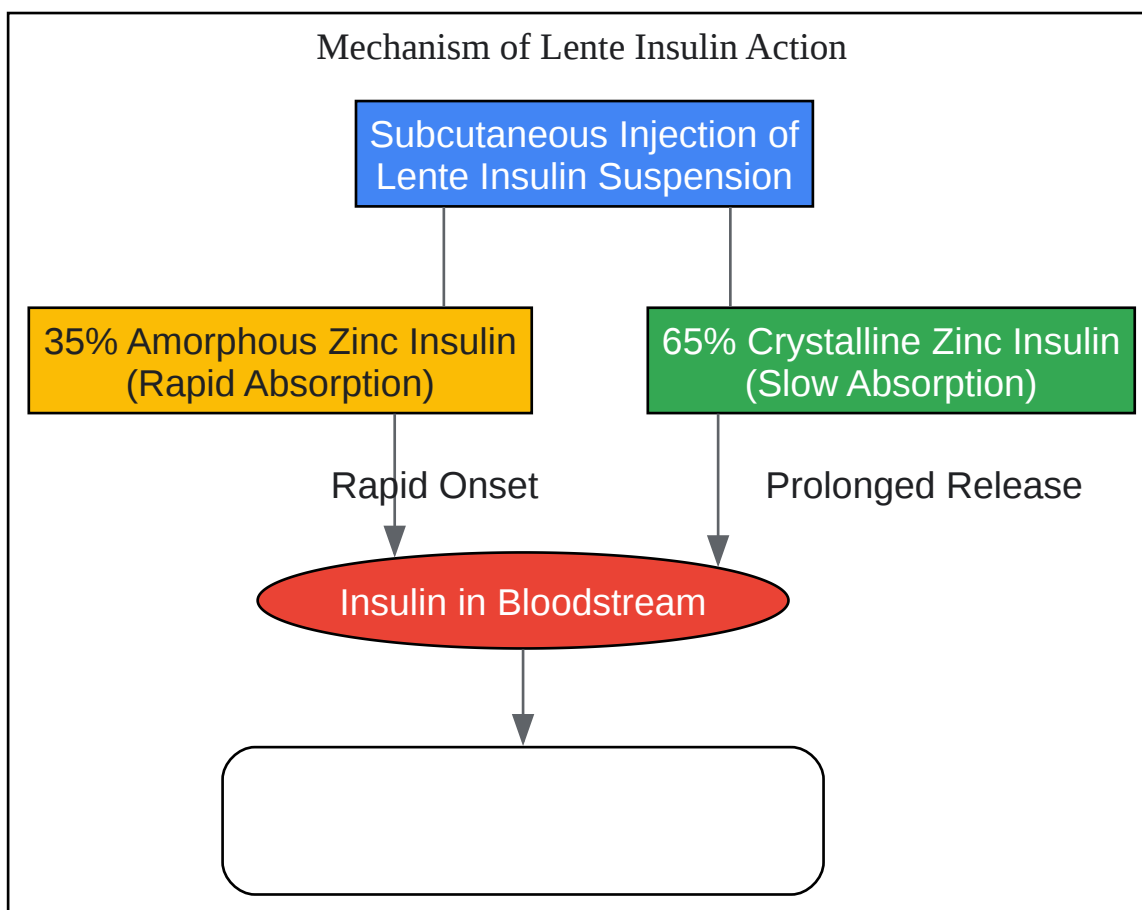
- **Baseline Sample (Time 0):** Obtain the first blood sample immediately before the morning meal and insulin administration.[6][15] This is a critical data point.
- **Feeding and Insulin Administration:** Feed the animal its regular meal. Administer the prescribed dose of **Lente** insulin subcutaneously immediately after the meal.[6] Record the time of feeding and injection.
- **Serial Blood Sampling:** Collect subsequent blood samples every 2 hours for a period of 12 hours.[9][15]

- Sampling Sites: Common sites include the marginal ear vein (pinna), especially in cats, or accessory carpal pad (paw pad) in dogs.[2]
- Sample Collection: Puncture the site with a lancet to produce a small drop of blood. Apply the glucose strip to the blood drop as per the glucometer's instructions.
- Intensified Sampling (if necessary): If at any point the blood glucose level drops below 150 mg/dL, increase the sampling frequency to every hour to closely monitor for hypoglycemia. [2][8]
- Data Recording: Meticulously record each blood glucose reading with the corresponding time.[15]

#### 4. Interpretation of the Blood Glucose Curve:

- Insulin Efficacy: Did the insulin lower the blood glucose?
- Glucose Nadir (Lowest Point): The ideal nadir is typically between 80-150 mg/dL.[7][8] This indicates the peak insulin effect. A nadir <80 mg/dL suggests a risk of hypoglycemia and the dose may be too high. A nadir >150 mg/dL may indicate an insufficient dose.[7]
- Duration of Action: This is the time from insulin injection until the blood glucose rises above the target range (e.g., >200 mg/dL in dogs, >300 mg/dL in cats).[7][8] This determines if once or twice daily dosing is appropriate.
- Time to Nadir: The time it takes to reach the lowest blood glucose level. For **Lente** insulin, this can be variable.

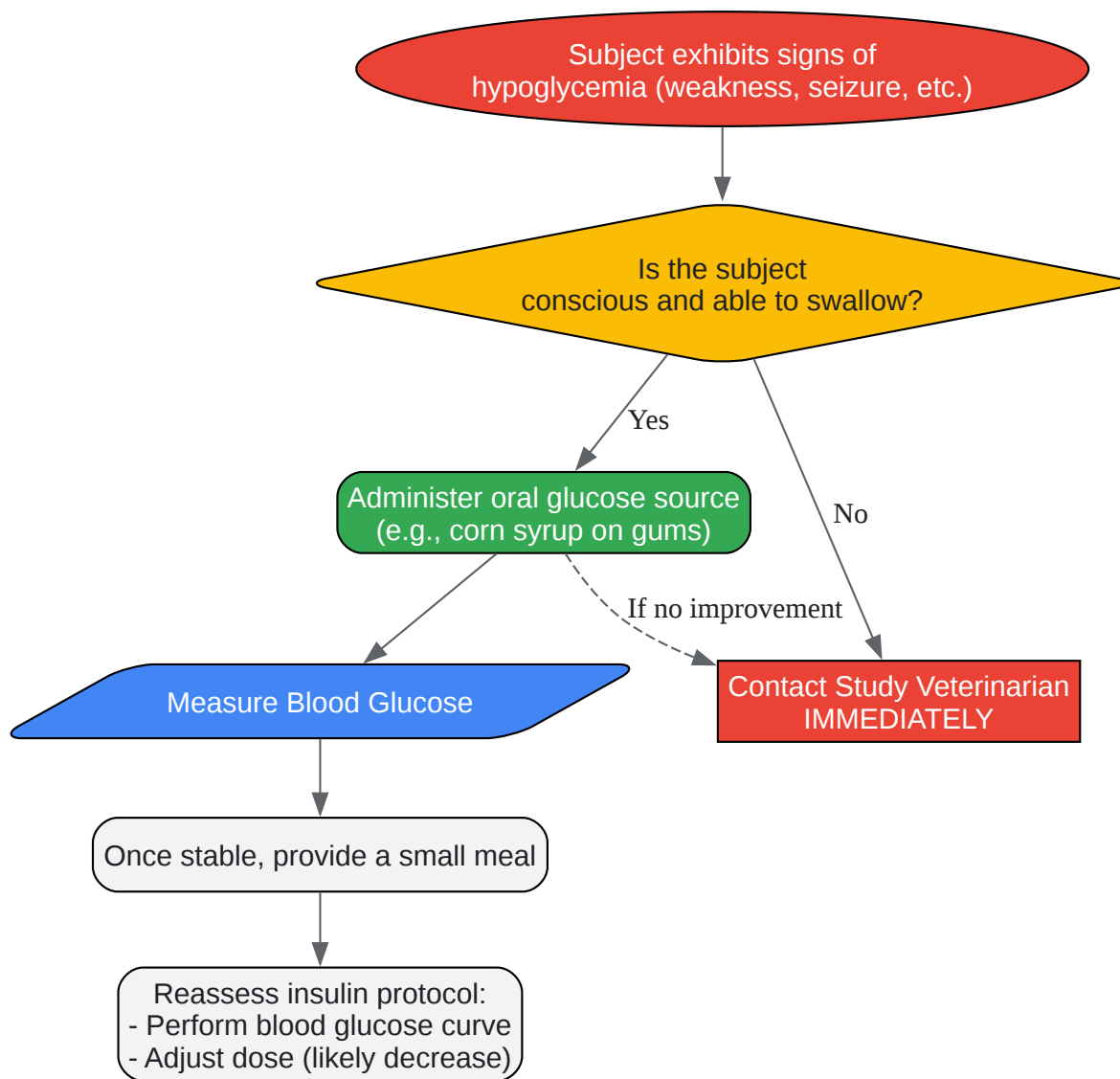
## Mandatory Visualizations



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Caption: Biphasic action of **Lente** insulin.





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Caption: Troubleshooting workflow for hypoglycemia.

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## References

- 1. Day-to-day variability of porcine lente, insulin glargine 300 U/mL and insulin degludec in diabetic dogs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. msd-animal-health.ie [msd-animal-health.ie]
- 3. boerumhillvet.com [boerumhillvet.com]
- 4. fentonrivervet.com [fentonrivervet.com]
- 5. pets4homes.co.uk [pets4homes.co.uk]
- 6. minocquavets.com [minocquavets.com]
- 7. aaha.org [aaha.org]
- 8. Zoetis [zoetisus.com]
- 9. merck-animal-health-usa.com [merck-animal-health-usa.com]
- 10. Canine Diabetes Mellitus | Veterian Key [veteriankey.com]
- 11. cabidigitallibrary.org [cabidigitallibrary.org]
- 12. researchgate.net [researchgate.net]
- 13. Blood Glucose Curves: When, Why and How? - WSAVA2013 - VIN [vin.com]
- 14. Treatment of 46 cats with porcine lente insulin – a prospective, multicentre study - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Monitoring Glucose Regulation in Dogs and Cats - Veterinary Partner - VIN [veterinarypartner.vin.com]
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